

# "1-Propanol-1,1-d2" safety data sheet

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## Compound of Interest

Compound Name: 1-Propanol-1,1-d2

Cat. No.: B1357017

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## An In-depth Technical Safety Guide for 1-Propanol-1,1-d2

This guide provides a comprehensive overview of the safety data for **1-Propanol-1,1-d2** (CAS No: 40422-04-6), designed for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and toxicological resources. It is important to note that while specific toxicity data for the deuterated form is limited, the safety profile is largely based on its non-deuterated analogue, 1-propanol, due to their similar chemical and physical properties.

## Chemical and Physical Properties

**1-Propanol-1,1-d2** is a primary alcohol, isotopically labeled with deuterium.<sup>[1]</sup> It is a colorless liquid at room temperature.<sup>[2]</sup><sup>[3]</sup>

Property	Value	Source(s)
Molecular Formula	C <sub>3</sub> D <sub>2</sub> H <sub>6</sub> O (or CH <sub>3</sub> CH <sub>2</sub> CD <sub>2</sub> OH)	[1]
Molecular Weight	62.11 g/mol	[1]
CAS Number	40422-04-6	[1]
Appearance	Clear, colorless liquid	[2][3]
Odor	Mild, alcoholic	[2][4]
Boiling Point	97 °C (207 °F)	[1][4]
Melting Point	-127 °C (-197 °F)	[1][4]
Density	0.830 g/mL at 25 °C (77 °F)	
Flash Point	15 °C (59 °F) - closed cup	[3][4]
Solubility	Completely soluble in water	[4]

## Hazard Identification and Classification

**1-Propanol-1,1-d2** is classified as a hazardous substance.[1][5] The primary hazards are its flammability, potential to cause serious eye damage, and effects on the central nervous system.[1][6][7]

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Specific Target Organ Toxicity (Single Exposure)	3	H336: May cause drowsiness or dizziness

Source: Regulation (EC) No 1272/2008.[1]

The GHS pictograms associated with these hazards are essential for quick recognition of the risks.

Caption: GHS pictograms and corresponding hazard statements for **1-Propanol-1,1-d2**.

## Toxicological Data

The toxicological profile of 1-propanol is used as a surrogate for **1-Propanol-1,1-d2**. It is considered to have low acute toxicity, but ingestion can be harmful, and it is a severe eye irritant.<sup>[5][8]</sup>

Route of Exposure	Species	Value
Oral LD50	Rat	1870 mg/kg
Dermal LD50	Rabbit	5040 mg/kg
Oral LDLo	Woman	5700 mg/kg

Source: Santa Cruz Biotechnology, Inc.<sup>[5]</sup>

## Fire and Explosion Hazard Data

The substance is a highly flammable liquid and vapor.<sup>[1][3][5][6][7]</sup> Vapors are heavier than air and can form explosive mixtures with air, posing a significant fire risk.<sup>[3][9]</sup>

Parameter	Value
Flash Point	15 °C (59 °F) - Closed Cup
Lower Flammability Limit	4% (V)
Upper Flammability Limit	19.9% (V)
Auto-ignition Temperature	700 °F (371 °C)
Suitable Extinguishing Media	Water spray, alcohol-resistant foam, dry chemical, carbon dioxide.

Sources:<sup>[2][3][4]</sup>

## Experimental Protocols: Inhalation Toxicity Studies (1-Propanol)

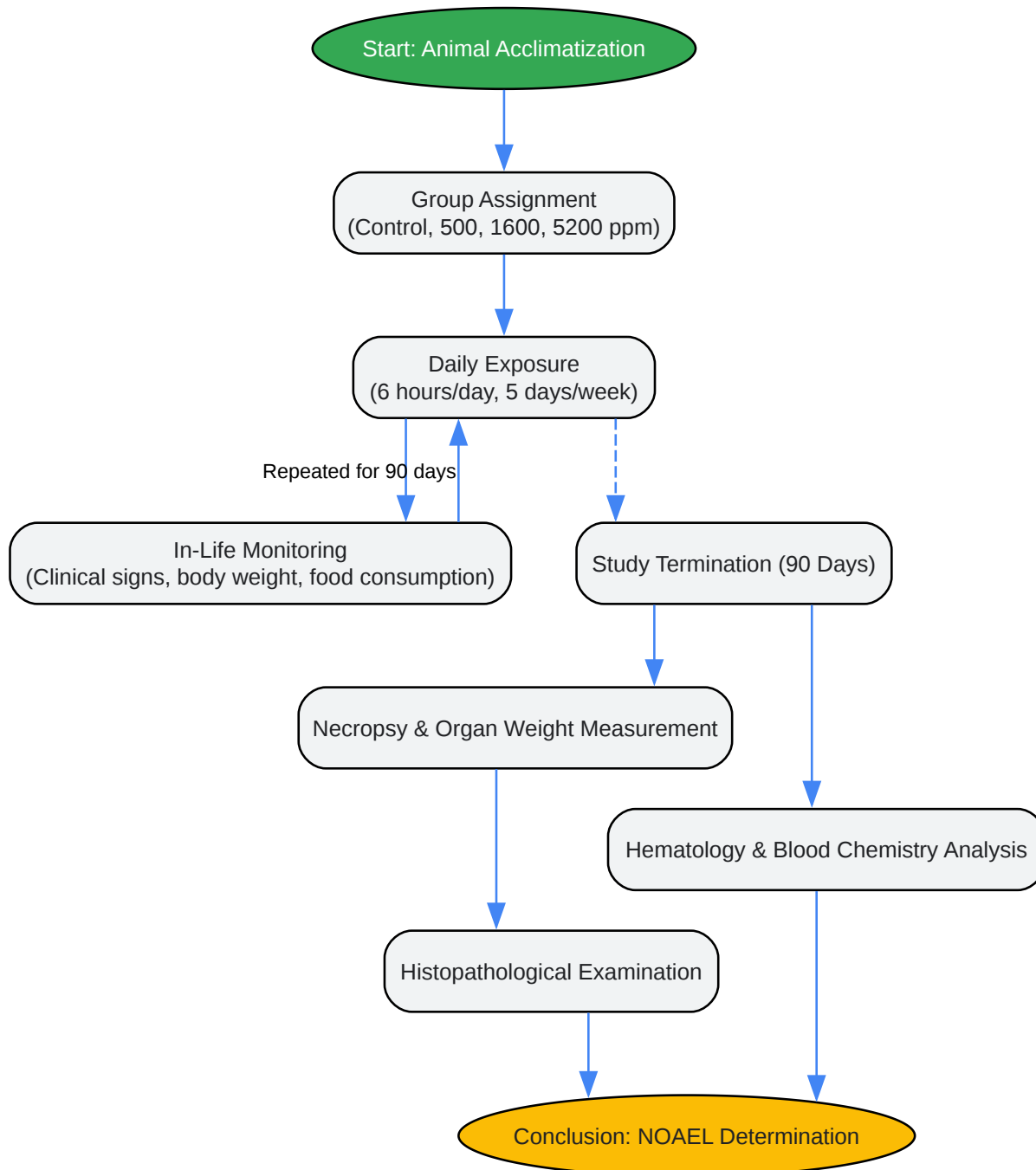
While specific studies on **1-Propanol-1,1-d2** were not identified, repeated inhalation toxicity studies on 1-propanol in rodents provide valuable insight. These studies were conducted following OECD Guidelines for the Testing of Chemicals.[\[8\]](#)

Summary of a 90-Day Inhalation Study in Mice:

- Objective: To determine the no-observed-adverse-effect level (NOAEL) of inhaled 1-propanol.[\[8\]](#)
- Methodology:
  - Animal Model: B6C3F1 mice (ten per sex per group).[\[8\]](#)
  - Exposure: Mice were exposed to 1-propanol vapor at concentrations of 0, 500, 1600, or 5200 ppm for 6 hours per day, 5 days a week, for 90 days.[\[8\]](#)
  - Parameters Monitored: Clinical signs, body weight, food consumption, hematology, blood chemistry, organ weights, and histopathological examinations.[\[10\]](#)
- Results: No significant toxic effects were observed even at the highest concentration. The NOAEL for inhaled 1-propanol was determined to be 5200 ppm for both male and female mice under the study conditions.[\[8\]](#)

A similar 13-week study in F344 rats also concluded a NOAEL of 5202.19 ppm, with no significant adverse effects observed.[\[10\]](#)

## Workflow for 90-Day Inhalation Toxicity Study



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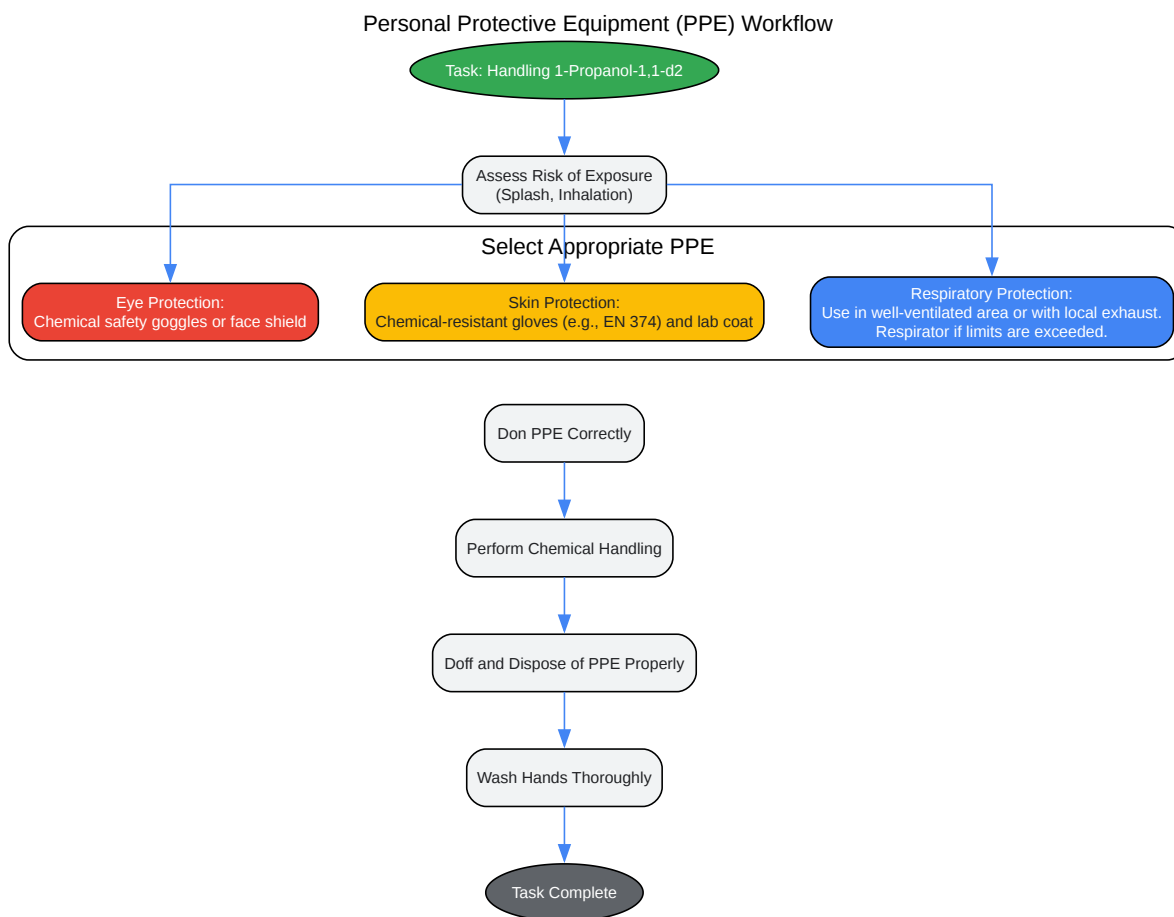
Caption: Generalized workflow for a 90-day inhalation toxicity study.

## Safe Handling and Emergency Procedures

Proper handling and emergency preparedness are crucial when working with **1-Propanol-1,1-d2**.

## Personal Protective Equipment (PPE)

A risk assessment should guide the selection of appropriate PPE. The following diagram outlines a general workflow for PPE selection and use.

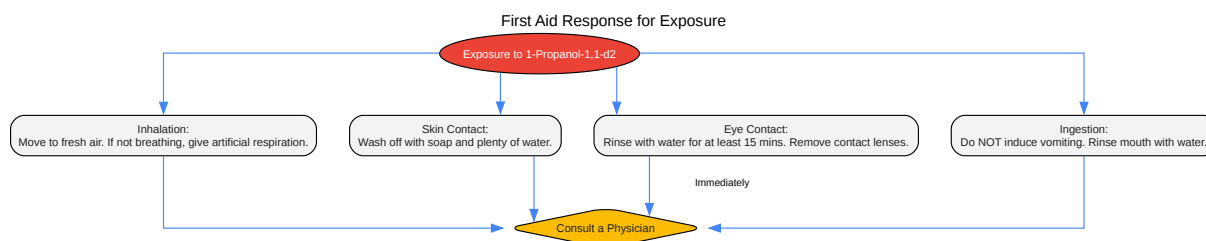


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Caption: General workflow for selecting and using Personal Protective Equipment (PPE).

## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.[1]



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Caption: First aid procedures for different routes of exposure.

## Storage and Incompatibility

- Storage: Store in a cool, dry, and well-ventilated area away from sources of ignition.[11]  
Keep containers tightly closed.[6][7][9]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[5][11]

## Conclusion

**1-Propanol-1,1-d2** is a highly flammable liquid that poses a risk of serious eye damage and may cause central nervous system depression. While specific toxicological data for this deuterated compound is not extensively available, the data for 1-propanol provides a reliable basis for safety assessments. Researchers and laboratory personnel must adhere to strict safety protocols, including the use of appropriate personal protective equipment, handling in



well-ventilated areas, and proper storage. In case of exposure, immediate first aid and medical consultation are essential.

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